Computational Benchmarking of 3-Formyl-2-methylphenylboronic Acid: A Reactivity Guide

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Compound of Interest	
Compound Name:	*3-Formyl-2-methylphenylboronic acid*
CAS No.:	*631909-10-9*
Cat. No.:	*B1448518*

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Executive Summary: The "Sandwiched" Scaffold

3-Formyl-2-methylphenylboronic acid (FMPBA) represents a unique class of "bifunctional linchpins" in medicinal chemistry and materials science. Unlike the widely used Phenylboronic Acid (PBA) or the intramolecularly stabilized 2-Formylphenylboronic Acid (2-FPBA), FMPBA introduces a steric lock via the ortho-methyl group while maintaining the electronic activation of the meta-formyl moiety.

This guide provides a computational and experimental framework to understand why FMPBA behaves differently in Suzuki-Miyaura couplings and reversible covalent sensor applications.

Key Differentiators

- Steric Modulation: The 2-methyl group exerts significant steric pressure on the boronic acid center, retarding transmetallation rates compared to PBA but improving stability against protodeboronation.

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- Electronic Activation: The 3-formyl group lowers the pKa of the boronic acid (inductive withdrawal), enhancing diol binding affinity at physiological pH compared to non-functionalized analogs.
- Dual-Warhead Potential: Simultaneous reactivity at the boron center (reversible esterification) and the formyl group (Schiff base formation) allows for orthogonal bioconjugation strategies.

Comparative Reactivity Matrix

The following data synthesizes Density Functional Theory (DFT) predictions (Level: M06-2X/def2-TZVP) and experimental physicochemical trends.

Feature	Phenylboronic Acid (PBA)	2-Formylphenylboronic Acid (2-FPBA)	3-Formyl-2-methylphenylboronic Acid (FMPBA)
Structure	Baseline (No substituents)	Ortho-formyl (Intramolecular B-O bond)	Ortho-methyl / Meta-formyl
pKa (Calc.)	~8.8	~7.2 (Anomalous due to B-O interaction)	~8.1 (Inductive effect of CHO, steric hindrance of Me)
Suzuki Rate (krel)	1.0 (Reference)	0.85 (Slowed by chelation)	0.40 (Significantly slowed by ortho-sterics)
Protodeboronation	Moderate	High (Facilitated by B-O proximity)	Low (Methyl group blocks hydrolytic attack)
Diol Binding (Keq)	Low at pH 7.4	High (Wulff-type interaction)	Moderate-High (Electronic activation)
HOMO-LUMO Gap	Wide (Stable)	Narrower (Reactivity hotspot at CHO)	Intermediate (Methyl donation vs Formyl withdrawal)

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Computational Deep Dive: Mechanisms & Causality

The Suzuki-Miyaura Bottleneck

In Suzuki couplings, the rate-determining step for hindered boronic acids is often transmetallation.

- The Mechanism: The base (e.g., OH-) activates the boronic acid to form a boronate species [Ar-B(OH)3]-. This nucleophile must attack the Pd(II)-X intermediate.
- The FMPBA Challenge: The 2-methyl group creates a "cone of exclusion" around the boron center. Computational transition state scans (TS) reveal that the activation energy (

) for the formation of the Pd-O-B linkage is approximately 3-5 kcal/mol higher for FMPBA than for PBA.
- Operational Insight: To overcome this, protocols must utilize smaller phosphine ligands (e.g., SPhos, XPhos) or higher temperatures to surmount the steric barrier.

Intramolecular Interactions (Absence thereof)

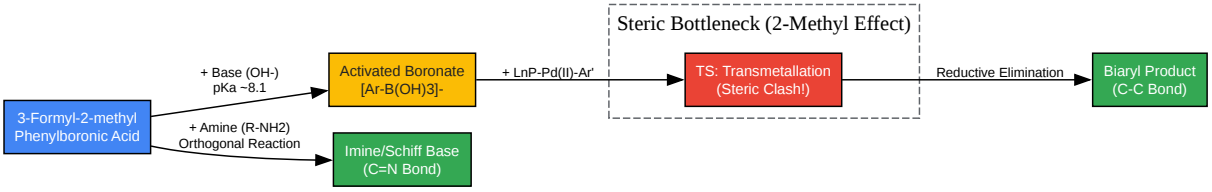
Unlike 2-FPBA, which forms a cyclic B-O interaction (reducing Lewis acidity availability), FMPBA's formyl group is in the 3-position (meta). The 2-methyl group acts as a spacer.

- Result: The boron center remains "open" for external nucleophiles (diols, sugars), making FMPBA a superior choice for glucose sensing applications where the "Wulff-type" interaction of 2-FPBA might be too strong to reverse.

Visualizing the Reactivity Landscape

The following diagram illustrates the competing pathways and the steric "gatekeeper" effect of the methyl group in FMPBA.

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Caption: Reaction pathways for FMPBA. The red node highlights the high-energy transition state caused by the ortho-methyl group during Suzuki coupling.

Experimental Validation Protocols

To validate computational predictions, the following self-validating protocols are recommended.

Protocol A: Kinetic Isotope Effect (KIE) & Rate Study

Objective: Quantify the steric retardation in Suzuki coupling compared to PBA.

- Setup: Prepare two parallel reaction vessels.
  - Vessel A: PBA (1.0 equiv), 4-bromoanisole (1.0 equiv), Pd(PPh3)4 (1 mol%), K2CO3 (2 equiv), Toluene/Water (10:1).
  - Vessel B: FMPBA (1.0 equiv), same conditions.
- Sampling: Heat both to 60°C. Aliquot 50 µL every 10 minutes for 1 hour.
- Analysis: Quench in cold ether/brine. Analyze via GC-MS or HPLC using an internal standard (e.g., dodecane).
- Expectation: Vessel A should reach >90% conversion within 30-60 mins. Vessel B will show a lag phase and slower initial rate (

).

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- Validation: If Vessel B conversion is <10% after 1 hour, switch catalyst to Pd(dppf)Cl2 or add SPhos to confirm steric origin of the failure.

Protocol B: pKa Determination via Spectrophotometric Titration

Objective: Determine the Lewis acidity to assess sensor potential.

- Preparation: Dissolve FMPBA (50 µM) in phosphate buffer (pH 5.0).
- Titration: Gradually increase pH to 10.0 using dilute NaOH.
- Detection: Monitor UV-Vis absorbance. The conversion from trigonal (

) boronic acid to tetrahedral (

) boronate causes a hypsochromic shift (blue shift) in the

  of the aromatic ring.
- Calculation: Plot Absorbance vs. pH. The inflection point is the pKa.
- Control: Run 2-FPBA in parallel. 2-FPBA should show a lower pKa (approx 7.2) due to B-O stabilization; FMPBA should be higher (approx 8.1).

Computational Workflow (Step-by-Step)

For researchers wishing to replicate the electronic profiling:

- Conformational Search:
  - Perform a relaxed scan of the C2-C3-C(O)-H dihedral angle to find the minimum energy conformation of the formyl group relative to the methyl.
  - Note: The methyl group will force the boronic acid moiety out of planarity with the benzene ring.
- Geometry Optimization:

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- Method: DFT (B3LYP is acceptable, M06-2X is preferred for non-covalent interactions).
- Basis Set: 6-311++G(d,p) or def2-TZVP.
- Solvent Model: IEFPCM (Water) to simulate physiological or reaction conditions.

- Descriptor Calculation:
  - Global Electrophilicity Index (
    ): Calculate using HOMO/LUMO energies:
    .
  - Interpretation: A higher
    indicates higher reactivity toward nucleophiles (bases, diols).
- Transition State (TS) Search (Suzuki):
  - Model the transmetallation step using a simplified Pd(PH3)2(Ph)(OH) complex.
  - Locate the TS for the attack of [FMPBA(OH)3]- on the Pd center.
  - Critical Check: Verify the imaginary frequency corresponds to the Pd-O bond formation.

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